

Personal protective equipment for handling Triisobutyl citrate

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Compound of Interest

Compound Name: Triisobutyl citrate

Cat. No.: B1607369

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Essential Safety and Handling Guide for Triisobutyl Citrate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Triisobutyl citrate**. It offers step-by-step procedures for safe operations and disposal, ensuring the well-being of laboratory personnel and compliance with safety standards.

Triisobutyl citrate is a clear, colorless to yellow liquid that may cause irritation to the eyes, skin, and respiratory tract.^[1] Adherence to proper safety protocols is essential to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Triisobutyl citrate** to prevent direct contact and inhalation of vapors or mists.

| Protection Type | Recommended Equipment |
|------------------------|---|
| Eye/Face Protection | Chemical splash goggles.[1] |
| Skin Protection | Appropriate protective gloves and clothing to prevent skin exposure.[1] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] |

Operational and Disposal Plans

Standard Operating Procedure for Handling Triisobutyl Citrate

- Preparation:
 - Ensure that an eyewash station and a safety shower are readily accessible.[1]
 - Work in a well-ventilated area to keep airborne concentrations low.[1]
 - Confirm that all necessary PPE is available and in good condition.
- Handling:
 - Avoid contact with eyes, skin, and clothing.[1]
 - Prevent breathing any vapor or mist.[1]
 - After handling, wash hands and any exposed skin thoroughly.[1]
 - Contaminated clothing should be removed and washed before reuse.[1]
- Storage:
 - Keep the container tightly closed.[1]
 - Store in a cool, dry, and well-ventilated area.[1]

- Keep away from incompatible substances.[1]

Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1] It is also necessary to consult state and local hazardous waste regulations for complete and accurate classification.[1] For disposal, offer surplus and non-recyclable solutions to a licensed disposal company.[2][3]

Emergency Procedures

Spill Response

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Immediate Actions:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.[1]
 - Wear the appropriate personal protective equipment as outlined in the PPE section.[1]
- Containment and Cleanup:
 - Absorb the spill using an inert material such as vermiculite, sand, or earth.[1]
 - Place the absorbed material into a suitable container for disposal.[1]
 - Avoid allowing the spill to enter storm sewers or waterways.[1]
- Decontamination:
 - Clean the spill area thoroughly.
 - Dispose of contaminated materials in accordance with institutional and regulatory guidelines.

First Aid Measures

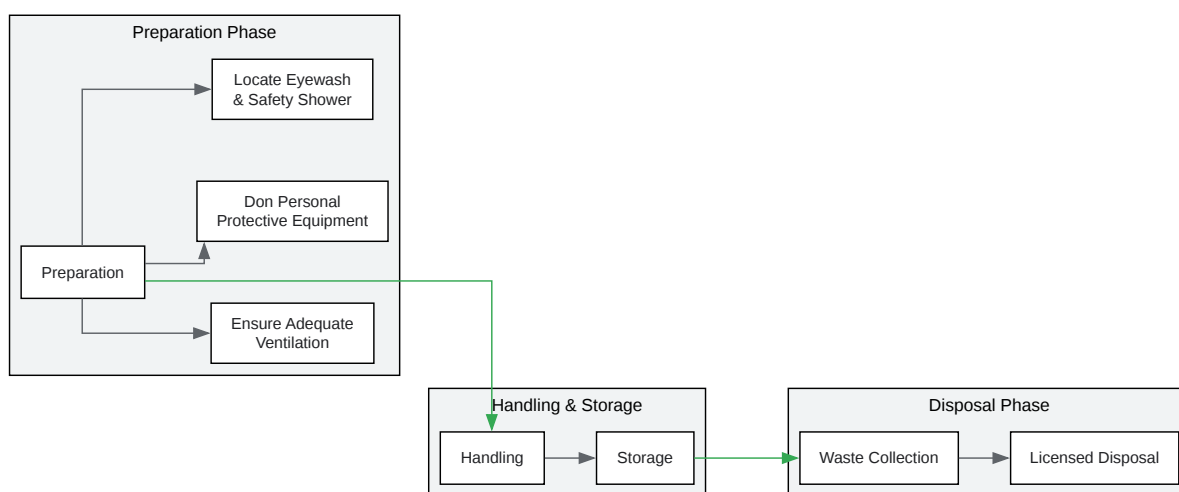
| Exposure Route | First Aid Instructions |
|----------------|---|
| Eye Contact | Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] |
| Skin Contact | Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid. Wash clothing before reuse. [1] |
| Inhalation | Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid. [1] |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. [1] |

Quantitative Data

The following table summarizes key quantitative data for **Triisobutyl citrate**.

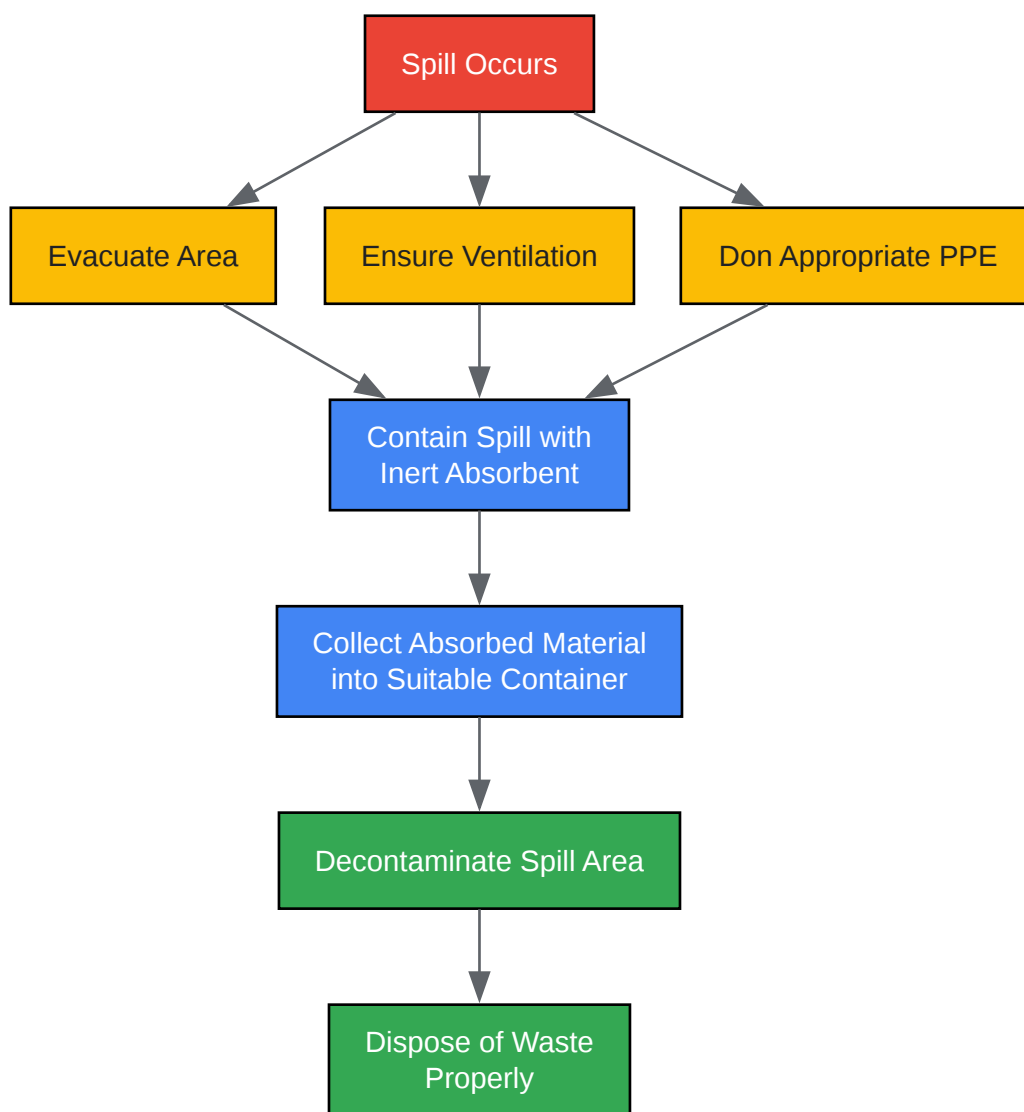
| Property | Value |
|--------------------------|--------------------------------------|
| Molecular Formula | C18H32O7[4] |
| Molecular Weight | 360.45 g/mol [4] |
| Appearance | Clear, colorless to yellow liquid[1] |
| Flash Point | 157 °C / 314.6 °F[1][4] |
| Boiling Point | 325 °C / 617 °F @ 760 mmHg[4] |
| Melting Point | -20 °C / -4 °F[4] |
| Specific Gravity | 1.042[4] |
| Autoignition Temperature | 368 °C / 694.4 °F[4] |

Visual Workflows



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Caption: Workflow for the safe handling of **Triisobutyl citrate**.



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Caption: Procedural steps for responding to a **Triisobutyl citrate** spill.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. Tributyl citrate - Safety Data Sheet [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
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